

Unveiling the Environmental Profile of 4-Fluoroaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Fluoroaniline

Cat. No.: B7722690

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Introduction

4-Fluoroaniline, a halogenated aromatic amine, is a critical intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and dyes. Its widespread use, however, necessitates a thorough understanding of its environmental fate and potential hazards. This technical guide provides an in-depth analysis of the environmental risks associated with **4-fluoroaniline**, consolidating key data on its ecotoxicity, environmental persistence, and biodegradation. The information is presented to support environmental risk assessments and to inform safer chemical design and handling practices within the research and development sectors.

Environmental Fate and Transport

The environmental behavior of **4-fluoroaniline** is dictated by a combination of its physicochemical properties and its interactions with various environmental compartments.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₆ FN	[1]
Molecular Weight	111.12 g/mol	[1]
Water Solubility	33 g/L at 20 °C	[2]
Vapor Pressure	1 hPa at 20 °C	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	1.15	[1]
pKa (conjugate acid)	4.65 at 25 °C	[3]

Mobility and Persistence

4-Fluoroaniline is expected to exhibit high mobility in soil.[1] However, as an aniline derivative, it has the potential to bind strongly to soil organic matter, which may reduce its mobility in certain soil types.[1] In the atmosphere, it is expected to exist primarily in the vapor phase and undergo degradation by photochemically produced hydroxyl radicals.[1] Its estimated atmospheric half-life is approximately 11 hours.[1] The compound has a low potential for bioaccumulation in aquatic organisms, as indicated by an estimated Bioconcentration Factor (BCF) of 3.[1]

Ecotoxicity

The ecotoxicological profile of **4-fluoroaniline** reveals its potential to cause harm to aquatic organisms. Acute toxicity data is summarized in the table below.

Aquatic Toxicity Data

Test Organism	Endpoint	Concentration (mg/L)	Exposure Duration	Test Guideline	Reference
Pimephales promelas (Fathead minnow)	LC ₅₀	14.4 - 19.9	96 hours	OECD 203	[4]
Daphnia magna (Water flea)	EC ₅₀ (Immobilisation)	0.061	48 hours	OECD 202	[5]
Pseudokirchneriella subcapitata (Green algae)	EC ₅₀ (Growth Inhibition)	Data not available	72 hours	OECD 201	

Biodegradation

Several studies have demonstrated that **4-fluoroaniline** is biodegradable under aerobic conditions.[\[6\]](#)[\[7\]](#) The biodegradation process often involves microbial consortia capable of utilizing the compound as a source of carbon and nitrogen. The degradation pathway typically proceeds through hydroxylation and subsequent ring cleavage, ultimately leading to mineralization.

A proposed biodegradation pathway for **4-fluoroaniline** by certain bacteria involves an initial oxidation to form a catechol intermediate, which is then subject to ring cleavage. The complete mineralization of **4-fluoroaniline** has been observed, with the release of fluoride ions.[\[8\]](#)

Molecular Mechanisms of Toxicity

The precise signaling pathways affected by **4-fluoroaniline** in aquatic organisms are an area of ongoing research. However, studies on related aromatic amines and preliminary data on **4-fluoroaniline** suggest several potential mechanisms of toxicity.

One study on the earthworm *Eisenia veneta* exposed to **4-fluoroaniline** revealed metabolic disturbances, including a decrease in maltose concentrations and an increase in inosine

monophosphate.[9] These changes suggest an impact on energy metabolism and nucleotide synthesis.[9]

Furthermore, like other aniline derivatives, **4-fluoroaniline** has the potential to induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized, impairing its ability to transport oxygen. This can lead to cyanosis and other adverse effects. The compound is also considered a genotoxic impurity, indicating its potential to damage genetic material.[10][11]

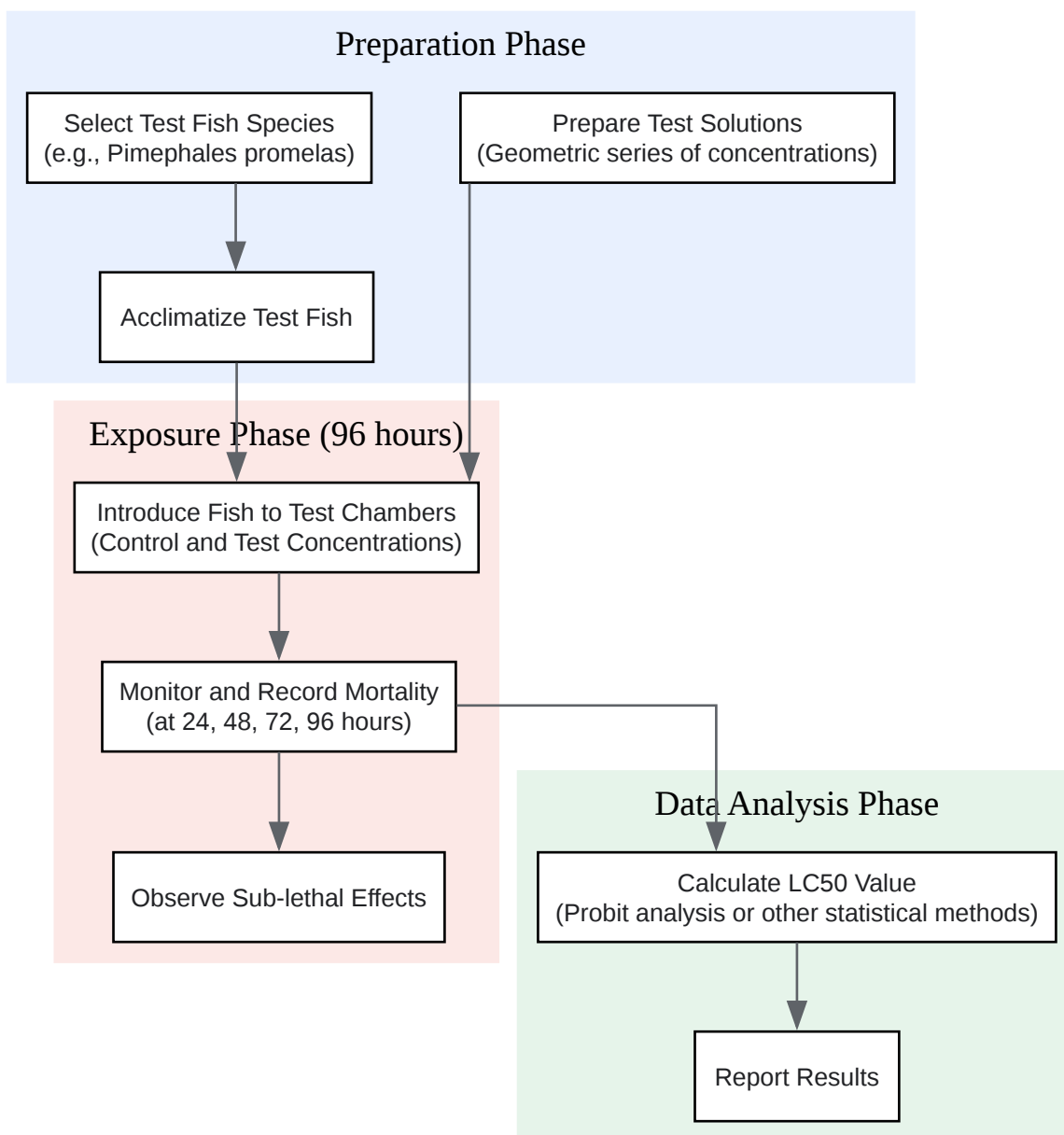
The metabolic fate of **4-fluoroaniline** in rats involves both ortho- and para-hydroxylation, followed by conjugation and excretion.[12] A key step in its metabolism is defluorination, which leads to the formation of 4-acetamidophenol (paracetamol) and its metabolites.[12]

Experimental Protocols

Detailed methodologies for key ecotoxicological and environmental fate studies are outlined below. These protocols are based on internationally recognized guidelines to ensure data quality and comparability.

OECD 203: Fish Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC₅₀) over a 96-hour period.

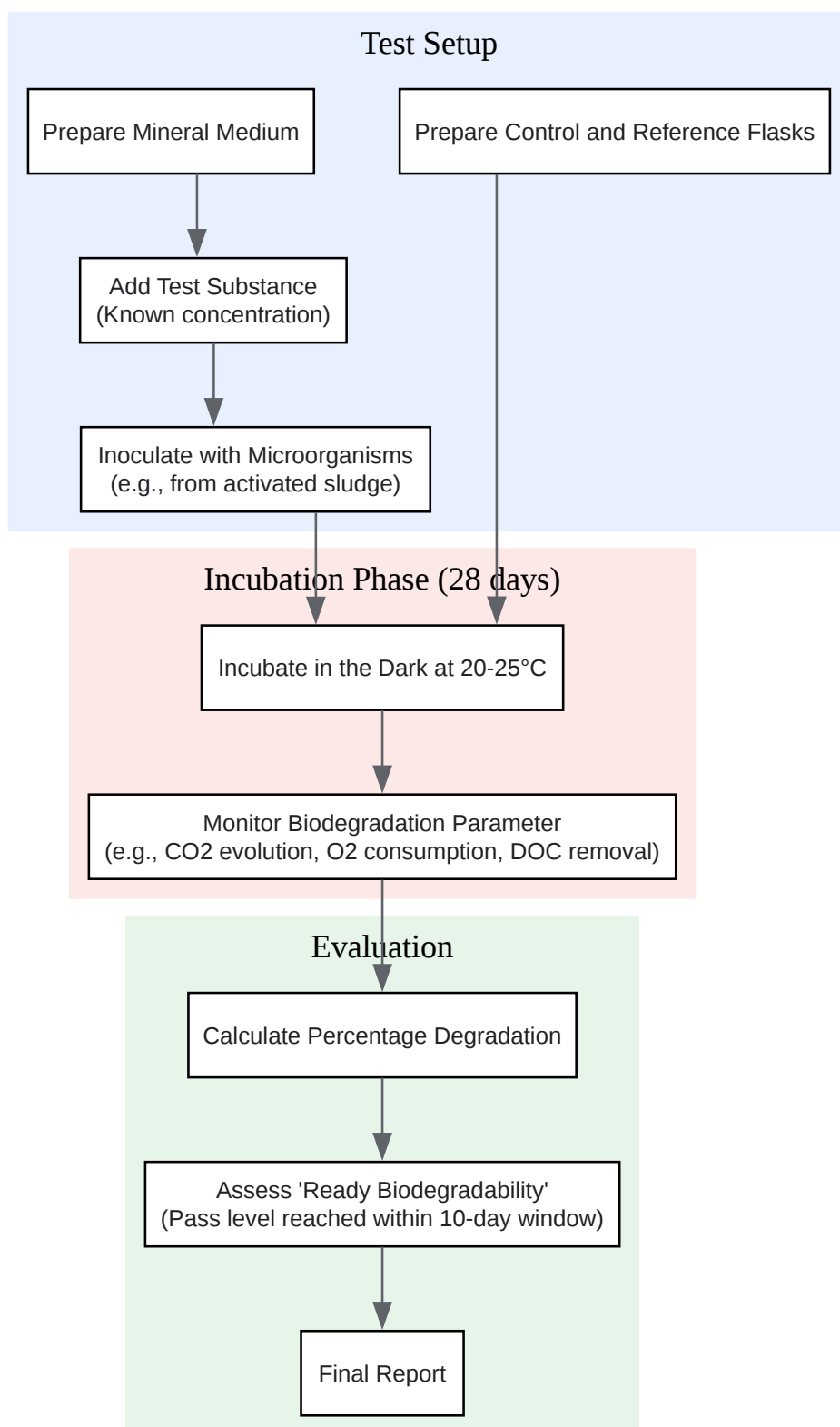


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Experimental workflow for the OECD 203 Fish Acute Toxicity Test.

OECD 301: Ready Biodegradability

This set of screening tests assesses the potential for a chemical to be readily biodegradable in an aerobic aqueous medium.

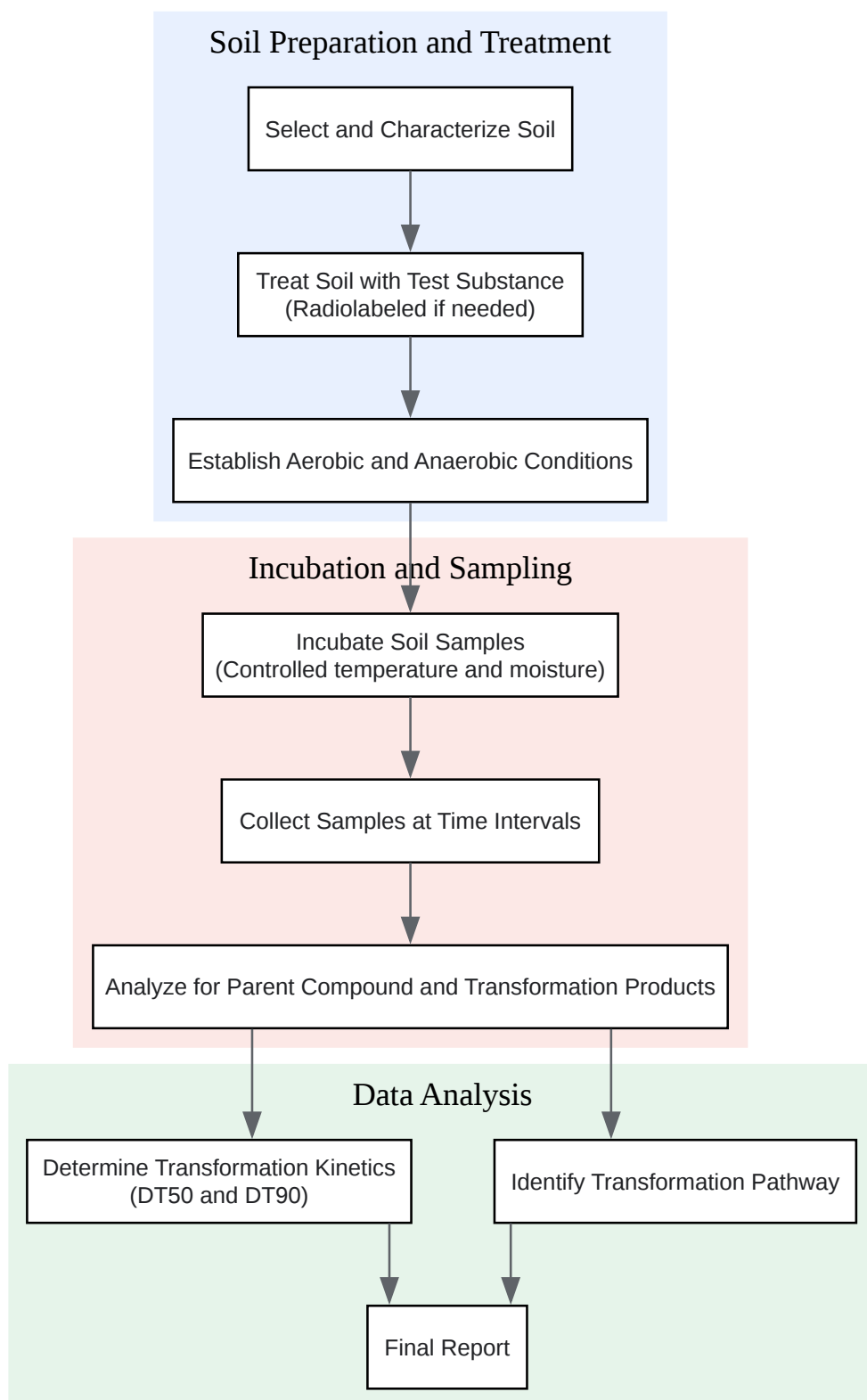


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General workflow for OECD 301 Ready Biodegradability tests.

OECD 307: Aerobic and Anaerobic Transformation in Soil

This guideline evaluates the rate and pathway of a chemical's transformation in soil under both aerobic and anaerobic conditions.



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Workflow for OECD 307 soil transformation studies.

Conclusion

This technical guide consolidates critical information on the environmental hazards of **4-fluoroaniline**. The available data indicate that while **4-fluoroaniline** is biodegradable, it possesses moderate acute toxicity to aquatic organisms. Its potential for mobility in soil warrants careful management of waste streams to prevent contamination of water resources. Further research is needed to fully elucidate the specific signaling pathways affected by **4-fluoroaniline** in non-target organisms to refine our understanding of its ecotoxicological risk. The provided experimental protocols offer a framework for generating robust and comparable data for comprehensive environmental risk assessments. For professionals in drug development and chemical manufacturing, this information is vital for implementing responsible product stewardship and exploring greener alternatives.

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